

Application Notes and Protocols for Perfluoro-2-methyl-2-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluoro-2-methyl-2-pentene

Cat. No.: B072772

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Perfluoro-2-methyl-2-pentene** (CAS No. 1584-03-8). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Perfluoro-2-methyl-2-pentene is a highly flammable liquid and vapor.^{[1][2]} It is essential to be aware of its physical and chemical properties to handle it safely.

Property	Value
Molecular Formula	C6F12 ^{[2][3][4]}
Molecular Weight	300.04 g/mol ^[2]
Appearance	Colorless liquid ^[5]
Boiling Point	53-61 °C ^{[6][7]}
Melting Point	48-50 °C ^[7]
Density	1.622 g/mL at 25 °C ^{[6][7]}
Synonyms	Dodecafluoro-2-methyl-2-pentene ^{[1][3]}

Safety and Hazards

GHS Classification: Highly Flammable liquid and vapor (Category 2).[\[2\]](#)

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[2\]](#)

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)
- P233: Keep container tightly closed.[\[1\]](#)[\[2\]](#)
- P240: Ground/bond container and receiving equipment.[\[1\]](#)[\[2\]](#)
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)[\[2\]](#)
- P242: Use only non-sparking tools.[\[1\]](#)[\[2\]](#)
- P243: Take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- P370+P378: In case of fire: Use appropriate media to extinguish.[\[2\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[2\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[2\]](#)

Incompatible Materials: Strong oxidizing agents.[\[1\]](#)

Experimental Protocols

3.1. Handling Protocol

- Ventilation: Always handle **Perfluoro-2-methyl-2-pentene** in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves.
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Grounding: To avoid ignition of vapors by static electricity discharge, all metal parts of the equipment must be grounded.[\[1\]](#)
- Tools: Use only non-sparking tools.[\[1\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Dispensing: When transferring, bond and ground containers to prevent static discharge.
- Hygiene: Do not eat, drink, or smoke when using this product.[\[8\]](#) Always wash hands after handling.[\[8\]](#)

3.2. Storage Protocol

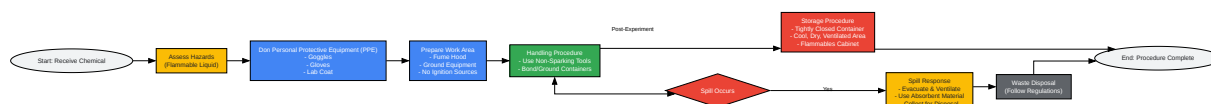
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Location: Store in a designated flammables area.[\[1\]](#)
- Temperature: Keep in a cool place.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[1\]](#)
- Pressure Buildup: For low boiling point substances, storage in sealed containers may lead to pressure buildup. Check for bulging containers and vent periodically if necessary.

3.3. Spill and Disposal Protocol

- Spill Response:
 - Remove all sources of ignition.[1]
 - Ventilate the area of the spill.
 - Use spark-proof tools and explosion-proof equipment.[1]
 - Absorb the spill with inert absorbent material (e.g., sand, silica gel).[1]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[1]
- Disposal: Dispose of the waste material in accordance with licensed collector's sorting instructions and local regulations.

Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **Perfluoro-2-methyl-2-pentene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Perfluoro(2-methyl-2-pentene) | C6F12 | CID 74105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 4. Perfluoro-2-methyl-2-pentene [webbook.nist.gov]
- 5. Page loading... [wap.guidechem.com]
- 6. Perfluoro-2-methyl-2-pentene | 1584-03-8 [chemicalbook.com]
- 7. Perfluoro-2-methyl-2-pentene CAS#: 1584-03-8 [m.chemicalbook.com]
- 8. f2chemicals.com [f2chemicals.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Perfluoro-2-methyl-2-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072772#handling-and-storage-of-perfluoro-2-methyl-2-pentene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com